

Protocol for Assessing Resatorvid's Effect on Cytokine Production

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Compound of Interest

Compound Name: *Resatorvid*

Cat. No.: *B1680526*

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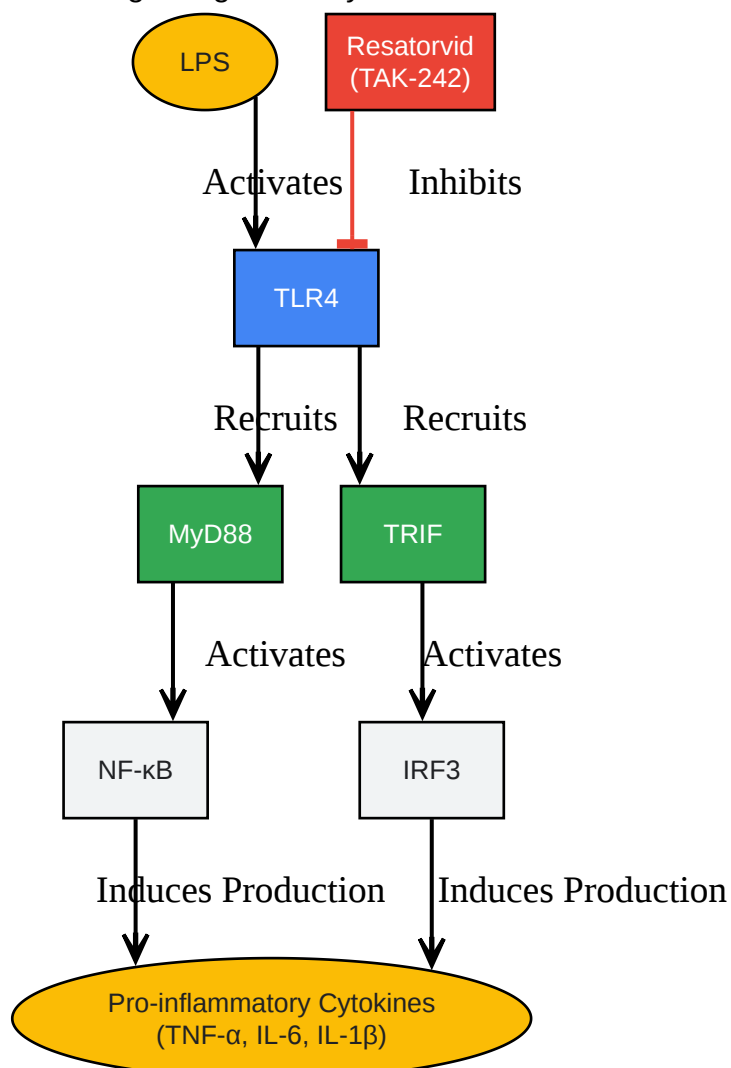
Introduction

Resatorvid (also known as TAK-242) is a potent and selective small-molecule inhibitor of Toll-like receptor 4 (TLR4) signaling.[1][2][3] TLR4 is a key pattern recognition receptor in the innate immune system that recognizes lipopolysaccharide (LPS), a component of the outer membrane of Gram-negative bacteria.[2] Upon activation by LPS, TLR4 initiates a signaling cascade that leads to the production of pro-inflammatory cytokines, such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 β (IL-1 β).[4][5] These cytokines play a crucial role in the inflammatory response but their overproduction can lead to detrimental effects in various inflammatory diseases.

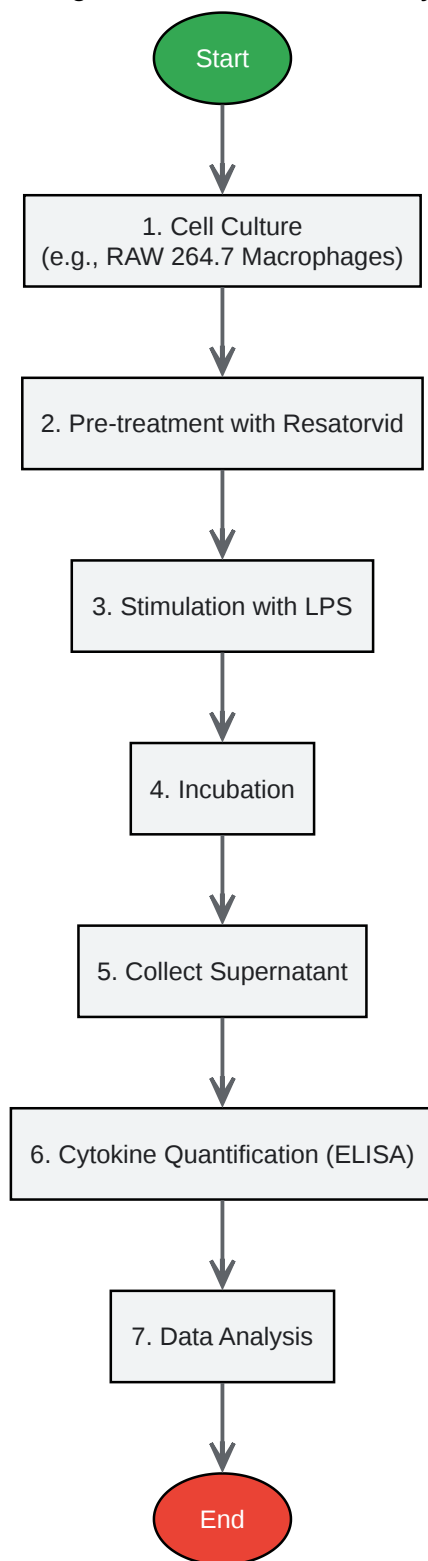
Resatorvid exerts its inhibitory effect by binding to a specific cysteine residue (Cys747) in the intracellular domain of TLR4.[2][3] This binding allosterically inhibits the interaction of TLR4 with its downstream adaptor proteins, TIRAP (Toll-interleukin 1 receptor domain-containing adapter protein) and TRAM (TRIF-related adaptor molecule), thereby blocking both the MyD88-dependent and TRIF-dependent signaling pathways.[2][3] This mechanism effectively suppresses the production of key pro-inflammatory cytokines. These application notes provide a detailed protocol for assessing the in vitro efficacy of **Resatorvid** in inhibiting LPS-induced cytokine production in macrophages.

Signaling Pathway of Resatorvid Action

TLR4 Signaling Pathway and Resatorvid Inhibition



Workflow for Assessing Resatorvid's Effect on Cytokine Production

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